

Preparing stable stock solutions of Adenosine 5'-monophosphate disodium for experiments

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Application Notes and Protocols for Adenosine 5'monophosphate Disodium Salt (AMP-Na2)

Introduction

Adenosine 5'-monophosphate (AMP) is a central nucleotide in cellular metabolism and energy homeostasis.[1][2] As a key component in the intricate balance of cellular energy, it serves as a precursor for the synthesis of adenosine triphosphate (ATP) and participates in numerous biochemical pathways.[1] The disodium salt of AMP (AMP-Na2) is a stable and highly water-soluble form of this nucleotide, making it an ideal choice for in vitro and in vivo experimental applications.[3][4][5] One of its most critical roles is the allosteric activation of AMP-activated protein kinase (AMPK), a master regulator of cellular energy status.[2][6] This document provides detailed protocols for the preparation of stable stock solutions of AMP-Na2, ensuring reproducibility and accuracy in experimental results for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of AMP-Na2 is essential for the preparation of stable and reliable stock solutions. The key properties are summarized in the table below.



Property	Value	References
CAS Number	4578-31-8	[3][7]
Molecular Formula	C10H12N5Na2O7P	[6][8]
Molecular Weight	391.19 g/mol	[8][9]
Appearance	White crystalline powder	[3][10]
Solubility	Soluble in water (up to 100 mg/mL), dimethyl sulfoxide (DMSO), and methanol.	[3][4][7]
Storage (Solid Form)	Store desiccated at -20°C. The compound is hygroscopic.	[6][10]
Storage (Solution)	Aliquot and store at -20°C for up to 6 months or at -80°C for extended stability. Stable at 4°C for at least 25 weeks.[7]	[7]

Experimental Protocols

Protocol 1: Preparation of a 100 mM AMP-Na2 Stock Solution

This protocol details the steps for preparing a high-concentration, sterile stock solution of AMP-Na2 suitable for a wide range of applications.

Materials:

- Adenosine 5'-monophosphate disodium salt (AMP-Na2) powder
- Nuclease-free water
- Sterile conical tubes (15 mL or 50 mL)
- Sterile 0.22 μm syringe filter



- Sterile syringes
- Sterile microcentrifuge tubes for aliquoting

Equipment:

- Analytical balance
- Vortex mixer
- pH meter (optional, for pH verification)

Procedure:

- Calculation: Determine the mass of AMP-Na2 powder required. For 10 mL of a 100 mM stock solution:
 - Mass (g) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol)
 - Mass (g) = 0.1 mol/L × 0.01 L × 391.19 g/mol = 0.39119 g
 - Therefore, weigh out approximately 391.2 mg of AMP-Na2 powder.
- Dissolution:
 - Carefully weigh the calculated amount of AMP-Na2 powder and transfer it to a sterile conical tube.
 - Add a portion of the nuclease-free water (e.g., 8 mL for a final volume of 10 mL).
 - Vortex the solution thoroughly until the powder is completely dissolved. The solution should be clear and colorless.[11][12] Gentle warming or sonication can be used if dissolution is slow.[7]
- Volume Adjustment:
 - o Once fully dissolved, add nuclease-free water to reach the final desired volume (10 mL).
 - Invert the tube several times to ensure a homogenous solution.



· Sterilization:

- Draw the AMP-Na2 solution into a sterile syringe.
- Attach a sterile 0.22 μm syringe filter to the syringe.
- Filter the solution into a new sterile conical tube. This step is crucial to remove any potential microbial contamination.
- Aliquoting and Storage:
 - \circ Dispense the sterile stock solution into smaller, single-use aliquots (e.g., 100 μ L or 500 μ L) in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, and date of preparation.
 - Store the aliquots at -20°C or -80°C. Stock solutions are stable for up to 6 months at -20°C.[7][10] Avoid repeated freeze-thaw cycles.

Protocol 2: Quality Control - Stability Assessment of AMP-Na2 Stock Solutions

This protocol provides a method to assess the stability of the prepared stock solutions over time, particularly if stored for extended periods or under different conditions.

Methodology:

- Initial Analysis (Time Zero):
 - Immediately after preparation, take an aliquot of the stock solution.
 - Dilute the stock solution to a suitable concentration for analysis (e.g., 1 mM).
 - Analyze the concentration and purity using High-Performance Liquid Chromatography (HPLC). This will serve as the baseline measurement.
- Time-Point Analysis:



- Store the stock solution aliquots under the desired conditions (e.g., 4°C, -20°C, room temperature).
- At predetermined time points (e.g., 1 week, 1 month, 3 months, 6 months), thaw a new aliquot.
- Prepare and analyze the sample by HPLC under the same conditions as the time-zero sample.

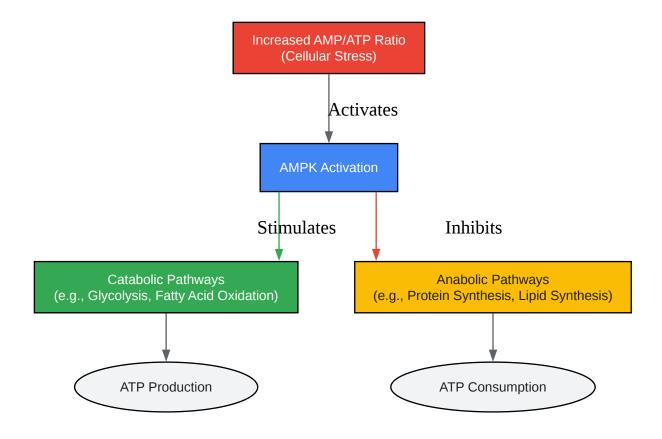
• Data Analysis:

- Compare the peak area and retention time of the AMP peak from each time point to the baseline measurement.
- A significant decrease in the main peak area or the appearance of degradation peaks indicates instability. A solution is generally considered stable if the concentration remains within ±10% of the initial value.
- Studies have shown that AMP solutions stored at room temperature show significant degradation within 9-14 days, whereas refrigerated (4°C) solutions remain stable for at least 25 weeks.[13]

Visualizations Signaling Pathway

The primary mechanism of action for AMP at the cellular level is the activation of the AMP-activated protein kinase (AMPK) pathway. This pathway is a critical sensor of cellular energy status.





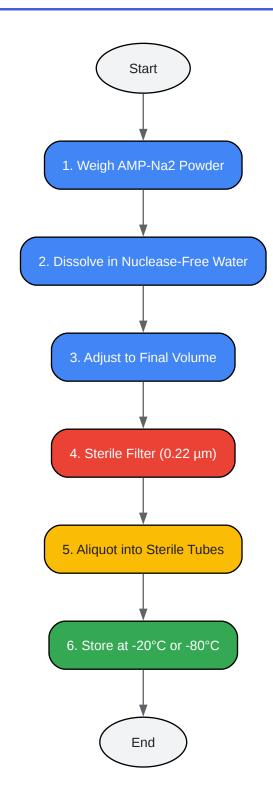
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Caption: AMPK signaling pathway activation by AMP.

Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.

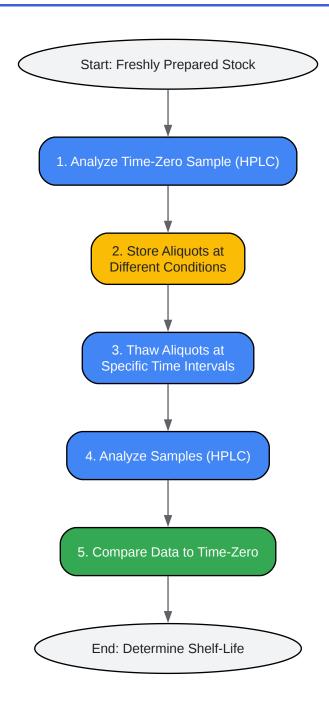




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Caption: Workflow for preparing AMP-Na2 stock solution.





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Caption: Workflow for assessing stock solution stability.

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